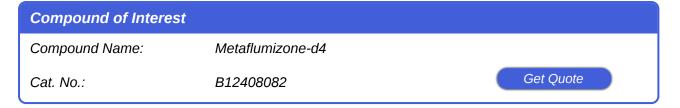


A Technical Guide to the Certificate of Analysis for Metaflumizone-d4

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive explanation of the data and methodologies presented in a typical Certificate of Analysis (CoA) for **Metaflumizone-d4**. Understanding the CoA is critical for ensuring the quality, identity, and purity of analytical standards used in research and development. **Metaflumizone-d4**, a deuterium-labeled internal standard, is essential for the accurate quantification of the insecticide metaflumizone in various matrices.

Decoding the Certificate of Analysis: Quantitative Data Summary

A Certificate of Analysis is a formal document that confirms a specific batch of a product meets its predetermined specifications. For a deuterated analytical standard like **Metaflumizone-d4**, the CoA provides crucial data regarding its identity, purity, and isotopic enrichment. The following tables summarize the quantitative data typically found on a CoA for **Metaflumizone-d4**.

Table 1: General Product Information



Parameter	Specification	
Compound Name	Metaflumizone-d4	
Synonyms	(E)-2-(2-(4-cyanophenyl-2,3,5,6-d4)-1-(3- (trifluoromethyl)phenyl)ethylidene)-N-(4- (trifluoromethoxy)phenyl)hydrazine-1- carboxamide[1][2]	
CAS Number	852403-68-0 (non-labeled)[2]	
Molecular Formula	C24H12D4F6N4O2[1][2]	
Molecular Weight	510.43 g/mol [1][2]	
Appearance	White to Off-White Solid[1]	
Lot Number	[Example: 2025-MFZ-D4-B7]	
Storage Condition	2-8°C	

Table 2: Analytical Test Results (Representative Data)

Test	Method	Specification	Result
Purity (Chemical)	HPLC-UV	≥ 98.0%	99.6%
Isotopic Purity	LC-MS	≥ 99 atom % D	99.7 atom % D
Identity Confirmation	¹ H-NMR, LC-MS/MS	Conforms to Structure	Conforms
Residual Solvents	GC-HS	≤ 0.5%	< 0.1%
Water Content	Karl Fischer	≤ 0.5%	0.15%

Experimental Protocols

The results presented in the CoA are derived from rigorous analytical testing. The methodologies below describe the standard experimental protocols used to certify a **Metaflumizone-d4** standard.



Purity Determination via High-Performance Liquid Chromatography (HPLC)

This method quantifies the chemical purity of the compound by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A gradient of Acetonitrile and Water (both may contain 0.1% formic acid to improve peak shape).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength determined by the compound's UV maxima (typically 254 nm or 280 nm).
- Procedure: A precisely weighed sample of Metaflumizone-d4 is dissolved in a suitable solvent (e.g., Acetonitrile) to a known concentration. The solution is injected into the HPLC system. The area of the main peak corresponding to Metaflumizone-d4 is compared to the total area of all peaks detected in the chromatogram.
- Calculation: Purity (%) = (Area of **Metaflumizone-d4** Peak / Total Area of All Peaks) x 100.

Identity and Isotopic Purity via Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique used to confirm both the chemical structure and the level of deuterium incorporation.[3][4] It is well-suited for analyzing polar and non-volatile pesticides.[3] [5]

- Instrumentation: An HPLC system coupled to a high-resolution mass spectrometer (e.g., a Time-of-Flight or Orbitrap analyzer).
- Ionization Source: Electrospray Ionization (ESI), typically in positive mode.



- Procedure: The sample is introduced via the LC system as described above. The mass spectrometer measures the mass-to-charge ratio (m/z) of the parent ion.
- Identity Confirmation: The measured molecular weight must match the theoretical molecular
 weight of the deuterated compound (510.43 g/mol).[1][2] Fragmentation patterns (MS/MS)
 can also be compared to a reference standard of the non-labeled compound to further
 confirm the structure.
- Isotopic Purity Calculation: The mass spectrometer can distinguish between **Metaflumizone-d4** and any residual non-deuterated Metaflumizone (C₂₄H₁₆F₆N₄O₂, MW: 506.41 g/mol).[2] The isotopic purity is calculated by comparing the intensity of the d4 ion signal to the sum of intensities of all isotopic variants (d0, d1, d2, d3, d4).

Structural Confirmation via Nuclear Magnetic Resonance (¹H-NMR) Spectroscopy

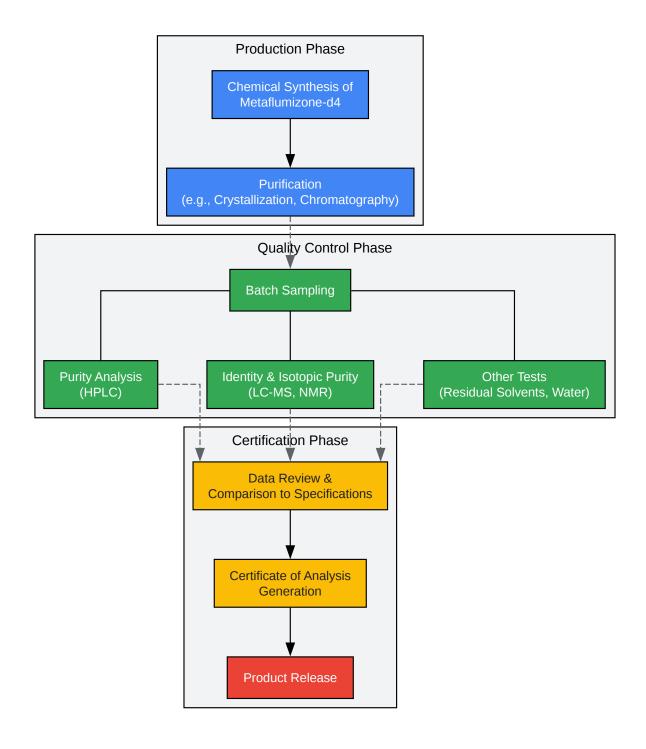
¹H-NMR provides detailed information about the structure of the molecule and is used to confirm the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO-d6 or CDCl₃).
- Procedure: The sample is dissolved in the NMR solvent and placed in the spectrometer. The resulting spectrum shows signals corresponding to the hydrogen atoms in the molecule.
- Confirmation: The ¹H-NMR spectrum is compared to the spectrum of non-labeled Metaflumizone. For Metaflumizone-d4, the signals corresponding to the protons on the cyanophenyl ring should be absent or significantly diminished, confirming successful deuterium labeling at the specified positions.

Visualized Workflows and Mechanisms

Diagrams provide a clear visual representation of complex processes, from the generation of the CoA to the compound's biological mechanism of action.





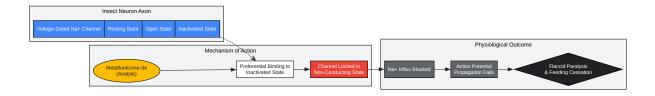
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Caption: Logical workflow for the generation of a Certificate of Analysis.

Metaflumizone functions by blocking voltage-gated sodium channels in the nervous system of insects, which is a novel mode of action for an insecticide.[6][7][8] It binds selectively to the



slow-inactivated state of the channels, which prevents nerve signal transmission, leading to flaccid paralysis and eventual death of the target insect. [6][7][9]



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Caption: Mechanism of action of metaflumizone on insect sodium channels.

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